

Health and safety information for isoxazole-3-carbaldehyde

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Compound of Interest

Compound Name: *Isoxazole-3-carbaldehyde*

Cat. No.: *B1319062*

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An In-depth Technical Guide to the Health and Safety of **Isoxazole-3-carbaldehyde**

Introduction

Isoxazole-3-carbaldehyde is a heterocyclic aldehyde that serves as a versatile intermediate and building block in organic synthesis.^[1] Its applications are prominent in the development of pharmaceuticals and agrochemicals, where the isoxazole ring and aldehyde functionality allow for the construction of more complex, biologically active molecules.^{[1][2]} Given its role in research and development, a thorough understanding of its health and safety profile is essential for professionals in laboratory and industrial settings. This guide provides comprehensive safety data, handling procedures, and emergency protocols for **Isoxazole-3-carbaldehyde**, compiled from available safety data sheets and chemical information sources.

Chemical and Physical Properties

Understanding the physical state and chemical properties of a substance is the first step in safe handling. **Isoxazole-3-carbaldehyde** is typically a solid or colorless liquid, and its key properties are summarized below.^{[1][3]}

Property	Value	Source(s)
CAS Number	89180-61-0	[1] [4] [5] [6]
Molecular Formula	C ₄ H ₃ NO ₂	[1] [6]
Molecular Weight	97.07 g/mol	[1] [6]
Appearance	White Solid / Colorless liquid	[1] [3]
Synonyms	1,2-Oxazole-3-carbaldehyde, 3-Isoxazolecarboxaldehyde	[1] [6]
Storage Temperature	0-8 °C	[1]

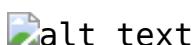
Hazard Identification and GHS Classification

Isoxazole-3-carbaldehyde is classified as hazardous under the Globally Harmonized System (GHS). The primary hazards include acute oral toxicity, skin irritation, serious eye irritation, and potential for skin sensitization.[\[5\]](#)[\[6\]](#) A consolidated summary of its GHS classification from various suppliers is provided below.

Hazard Class	Category	Hazard Statement (H-code)	Source(s)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[5] [6]
Skin Irritation	Category 2	H315: Causes skin irritation	[5]
Serious Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation	[5] [6]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction	[6]
Specific target organ toxicity – single exposure	Category 3	H335: May cause respiratory irritation	[5]
Combustible Liquid	Category 4	H227: Combustible liquid	[5]

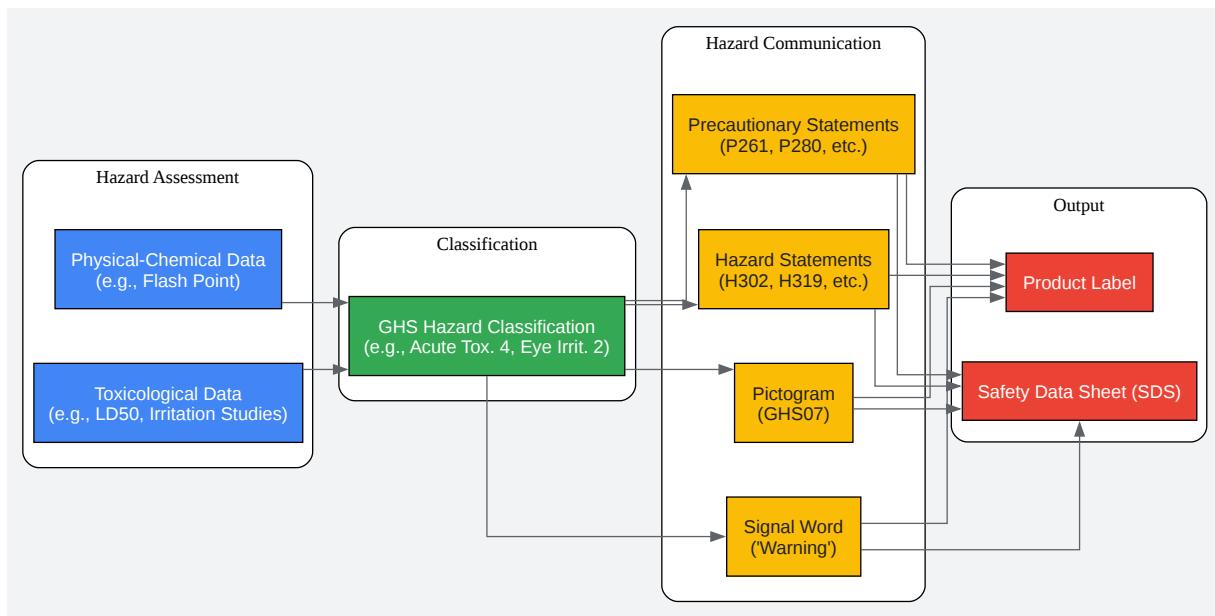
GHS Label Elements:

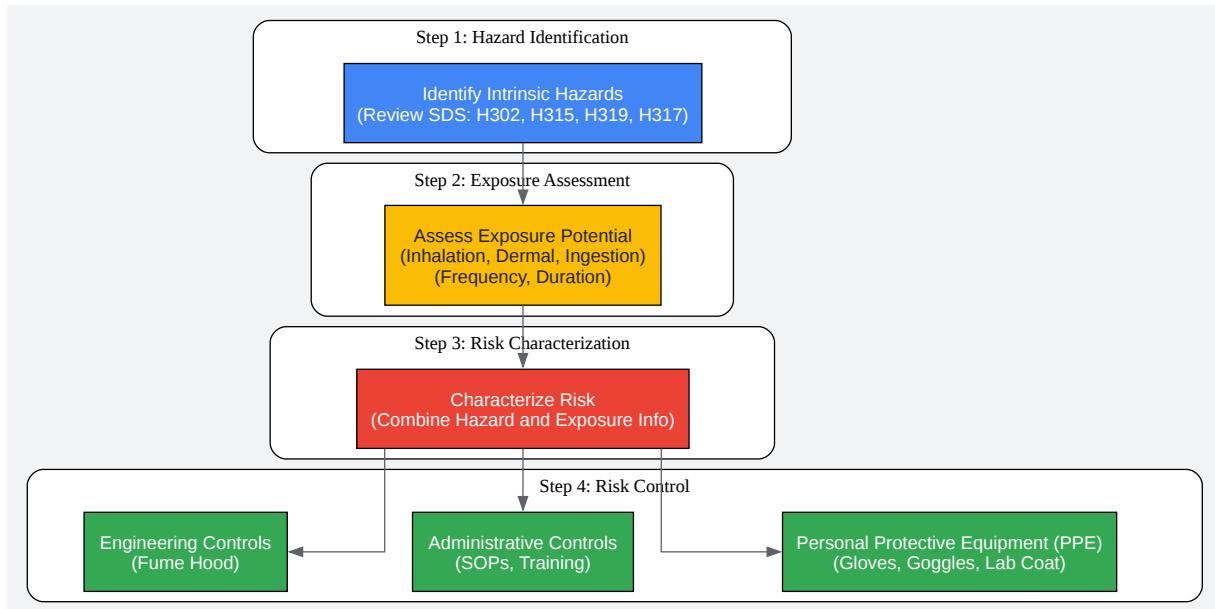
- Pictogram(s):



- Signal Word: Warning [\[5\]](#)[\[6\]](#)
- Precautionary Statements (Consolidated): [\[5\]](#)[\[6\]](#)
 - Prevention: P261, P264, P270, P280
 - Response: P301 + P312, P302 + P352, P305 + P351 + P338
 - Disposal: P501

The logical workflow for determining and communicating these hazards is illustrated in the diagram below.





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